

# Physical and chemical properties of 1,4-Oxazepan-5-one

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## Compound of Interest

Compound Name: 1,4-Oxazepan-5-one

Cat. No.: B088573

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## An In-depth Technical Guide to 1,4-Oxazepan-5-one

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical and chemical properties, synthetic methodologies, and applications of **1,4-Oxazepan-5-one**, a versatile heterocyclic compound of significant interest in medicinal and synthetic chemistry.

### Core Properties and Identifiers

**1,4-Oxazepan-5-one** (CAS No: 10341-26-1) is a seven-membered lactam containing an oxygen heteroatom.<sup>[1]</sup> This unique structure serves as a valuable building block and a key pharmaceutical intermediate for the development of novel molecules.<sup>[1][2]</sup>

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source
CAS Number	10341-26-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	115.13 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Exact Mass	115.063328530 Da	<a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	1,4-oxazepan-5-one	<a href="#">[1]</a> <a href="#">[4]</a>
Synonyms	4-Oxacaprolactam, Tetrahydro-1,4-oxazepin-5(2H)-one, Homomorpholin-5-one	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
InChI Key	OXDIYMHNQAWSCL-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>
SMILES	<chem>O=C1CCOCCN1</chem>	<a href="#">[1]</a> <a href="#">[4]</a>

Table 2: Physical and Chemical Properties

Property	Value	Source
Melting Point	80-82 °C	<a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	165 °C (at 15 Torr)	<a href="#">[5]</a>
Density	1.068 ± 0.06 g/cm <sup>3</sup>	<a href="#">[5]</a>
pKa	15.85 ± 0.20	<a href="#">[5]</a>
XLogP3	-0.9	<a href="#">[4]</a> <a href="#">[5]</a>
Sensitivity	Hygroscopic	<a href="#">[1]</a> <a href="#">[3]</a>

## Chemical Reactivity and Handling

**1,4-Oxazepan-5-one** is noted for its hygroscopic nature and is incompatible with strong oxidizing agents.[\[1\]](#)[\[3\]](#) The seven-membered ring is strained and susceptible to ring-opening

reactions, a characteristic that has been utilized in the creation of novel biodegradable polymers through ring-opening polymerization.<sup>[2]</sup>

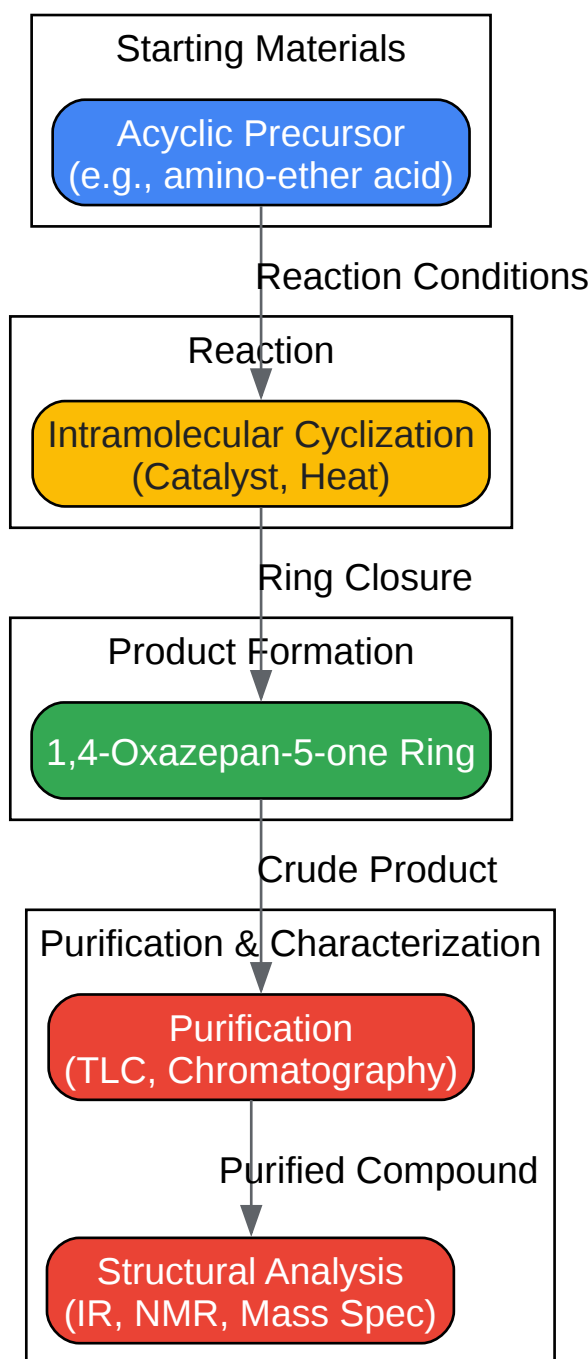
Derivatives of the **1,4-Oxazepan-5-one** scaffold have been explored for a range of pharmacological activities, including antimicrobial, antiviral, and anticancer properties, making it a valuable template in drug design.<sup>[2]</sup>

## Experimental Protocols and Synthetic Methodologies

The synthesis of the **1,4-Oxazepan-5-one** ring system is primarily achieved through cyclization reactions of acyclic precursors or the rearrangement of existing ring systems.<sup>[2]</sup> These methods are often designed to control stereochemistry and allow for the introduction of diverse substituents.<sup>[2]</sup>

### General Synthetic Approach from Acyclic Precursors

A primary strategy for forming the **1,4-Oxazepan-5-one** ring involves the intramolecular cyclization of an acyclic precursor containing the necessary nitrogen, oxygen, and carbonyl functionalities.



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Caption: General workflow for the synthesis and analysis of **1,4-Oxazepan-5-one**.

Key Experimental Steps:

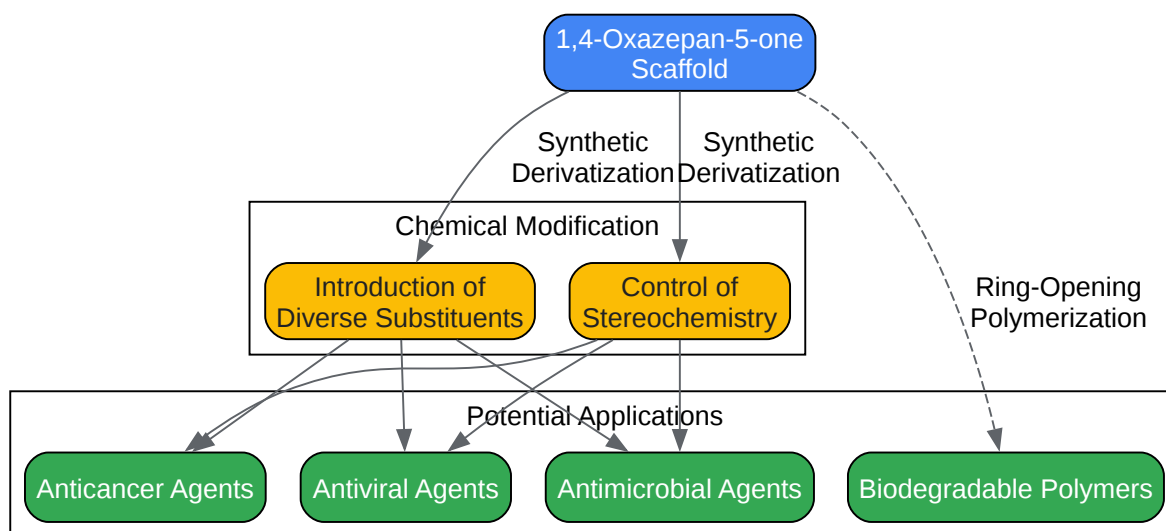
- **Precursor Synthesis:** An appropriate acyclic precursor is synthesized, containing an amine, an ether linkage, and a carboxylic acid or ester group at the correct positions.
- **Cyclization:** The precursor undergoes an intramolecular cyclization reaction. This is often promoted by catalysts and may require heating, for instance, by refluxing in a dry solvent like dioxane.[2]
- **Purification:** The purity of the synthesized compound is confirmed using techniques like Thin-Layer Chromatography (TLC).[2] Further purification is typically achieved via column chromatography.
- **Characterization:** The final structure is established and confirmed through spectral analysis, including Fourier-Transform Infrared Spectroscopy (FTIR), Proton Nuclear Magnetic Resonance ( $^1\text{H}$ -NMR), Carbon-13 Nuclear Magnetic Resonance ( $^{13}\text{C}$ -NMR), and Mass Spectrometry.[2]

#### Alternative Synthetic Routes:

- **Derivations from Creatinine:** A novel route involves using creatinine as a starting material.[2] This begins with forming Schiff bases by reacting creatinine with aromatic aldehydes.[2] These intermediates then undergo cycloaddition reactions with anhydrides (e.g., phthalic, maleic) to yield new oxazepine compounds fused to the creatinine scaffold.[2]
- **Asymmetric Synthesis:** To produce chiral derivatives, which is crucial for biological activity, enantioselective or diastereoselective strategies are employed.[2] This can involve starting from chiral precursors or using solid-phase synthesis approaches.[2]

## Applications in Research and Drug Development

The unique conformational and chemical properties of the **1,4-Oxazepan-5-one** ring system make it a valuable scaffold for designing new therapeutic agents.[2] Its role as a versatile building block allows for the systematic exploration of chemical space in the pursuit of bioactive molecules.



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Caption: Logical relationship of **1,4-Oxazepan-5-one** as a core scaffold in development.

The structural framework of **1,4-Oxazepan-5-one** provides a template for developing new drugs.[2] Researchers utilize its core to synthesize libraries of derivative compounds, which are then screened for various pharmacological activities.[2] This process is central to modern medicinal chemistry and the ongoing search for novel treatments.

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